

An In-depth Technical Guide to the Thermodynamic Properties of 4-Methylheptane

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Compound of Interest

Compound Name: 4-Methylheptane

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **4-Methylheptane** (C₈H₁₈), an important branched-chain alkane. The data and methodologies presented are essential for professionals in research, chemical engineering, and pharmaceutical development where a thorough understanding of the physicochemical behavior of organic compounds is critical. This document summarizes key quantitative data in structured tables, details the experimental protocols for their determination, and provides a visual representation of the workflow for characterizing thermodynamic properties.

Core Thermodynamic Data of 4-Methylheptane

The following tables summarize the essential thermodynamic and physical properties of **4-Methylheptane**, compiled from various reputable sources.

Table 1: Physical and Molar Properties

Property	Value	Unit
Molecular Formula	C ₈ H ₁₈	-
Molar Mass	114.23	g/mol
Density (at 25 °C)	0.705	g/mL
Refractive Index (n ₂₀ /D)	1.398	-

Table 2: Phase Transition Properties

Property	Value	Unit
Boiling Point (at 1 atm)	117-118	°C
Melting Point	-121	°C
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	33.35 (at 390.9 K)	kJ/mol
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	Data not readily available	kJ/mol

Table 3: Thermodynamic Properties

Property	Value	Unit
Standard Enthalpy of Formation (liquid, $\Delta_f H^\circ_{\text{liquid}}$)	-255.4 ± 1.0	kJ/mol
Standard Enthalpy of Combustion (liquid, $\Delta_c H^\circ_{\text{liquid}}$)	-5461.3 ± 1.1	kJ/mol
Heat Capacity (C_p , liquid)	Temperature-dependent	J/(mol·K)
Vapor Pressure (at 37.7 °C)	0.77	psi

Experimental Protocols

The determination of the thermodynamic properties of **4-Methylheptane** involves a range of precise experimental techniques. The following sections detail the general methodologies employed for measuring key parameters.

Calorimetry for Enthalpy and Heat Capacity Determination

a) Bomb Calorimetry (for Enthalpy of Combustion): The standard enthalpy of combustion is determined using a bomb calorimeter. A precisely weighed sample of **4-Methylheptane** is placed in a sealed container (the "bomb") which is then filled with pure oxygen under pressure.

The bomb is submerged in a known quantity of water in an insulated container. The sample is ignited, and the complete combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature increase. By measuring this temperature change and knowing the heat capacity of the calorimeter system, the heat of combustion can be calculated.[1] Hess's Law can then be applied to determine the standard enthalpy of formation from the enthalpy of combustion.[1][2][3]

b) Differential Scanning Calorimetry (DSC) (for Heat Capacity and Phase Transitions):

Differential Scanning Calorimetry is a versatile technique used to measure heat capacity and the enthalpies of phase transitions. A small, encapsulated sample of **4-Methylheptane** and an empty reference pan are placed in the DSC instrument. Both are heated or cooled at a controlled rate. The instrument measures the difference in heat flow required to maintain the sample and the reference at the same temperature. This difference is directly proportional to the heat capacity of the sample. When the sample undergoes a phase transition, such as melting or boiling, there is a significant endothermic or exothermic heat flow, which appears as a peak on the DSC thermogram. The area under this peak is integrated to determine the enthalpy of the transition.

Vapor Pressure Measurement

a) Static Method: In the static method, a pure sample of liquid **4-Methylheptane** is placed in a thermostatted container connected to a pressure measuring device. The sample is degassed to remove any dissolved air. The container is then heated to a specific temperature, and the system is allowed to reach equilibrium, at which point the pressure measured is the vapor pressure of the substance at that temperature.[4][5] This process is repeated at various temperatures to obtain the vapor pressure curve.

b) Ebulliometry (Dynamic Method): Ebulliometry involves measuring the boiling point of the liquid at different externally applied pressures. An ebulliometer is an apparatus that heats the liquid to its boiling point while accurately measuring both the temperature of the boiling liquid and the pressure of the system. By systematically varying the pressure, a series of corresponding boiling points can be determined, which directly provides the vapor pressure as a function of temperature.

c) Gas Chromatography Method: Correlation gas chromatography can be used to determine vaporization enthalpies and vapor pressures.[6][7] The retention time of **4-Methylheptane** on a

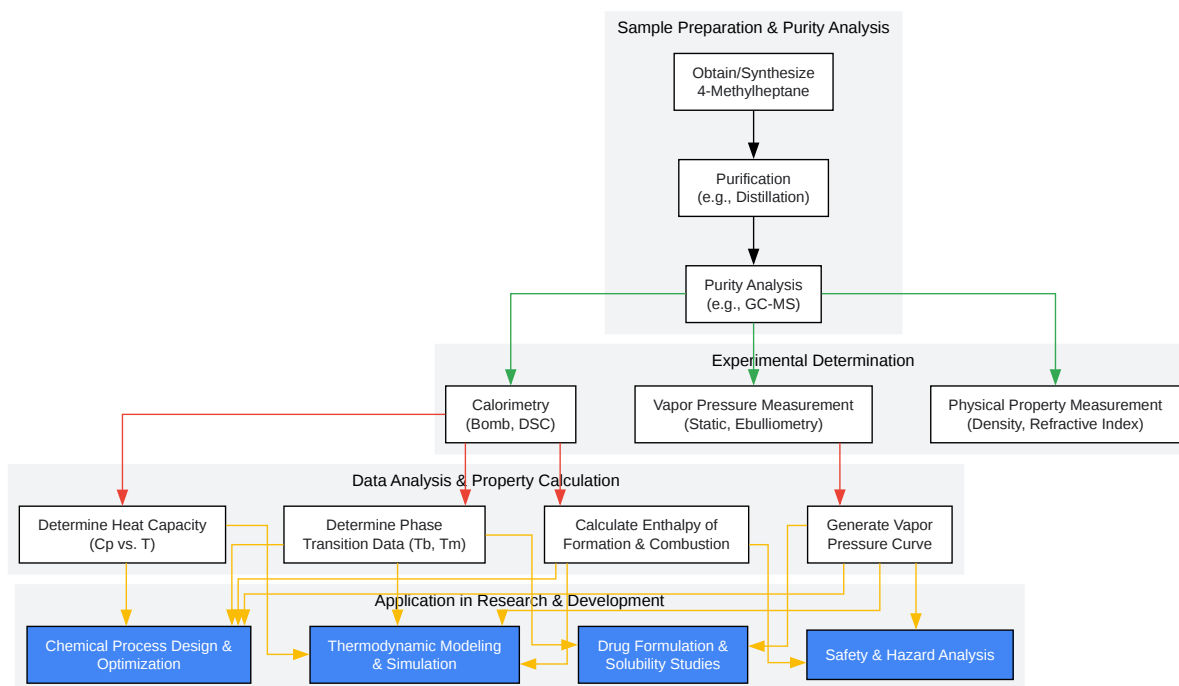
gas chromatography column is measured at different temperatures. By comparing these retention times to those of standard compounds with known vapor pressures (such as a homologous series of n-alkanes), the vapor pressure and enthalpy of vaporization of **4-Methylheptane** can be derived.^[6]^[7]

Density and Refractive Index Measurement

Density is typically measured using a pycnometer or a vibrating tube densitometer. The refractive index, a measure of how light propagates through the substance, is determined using a refractometer, often an Abbé refractometer, at a specified temperature and wavelength of light (commonly the sodium D-line).

Logical Workflow for Thermodynamic Property Characterization

The following diagram illustrates the general workflow for the experimental determination and subsequent application of the thermodynamic properties of a chemical compound like **4-Methylheptane**.



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Workflow for Thermodynamic Property Characterization.

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References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. Standard enthalpy of formation - Wikipedia [en.wikipedia.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. eclass.upatras.gr [eclass.upatras.gr]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. umsl.edu [umsl.edu]
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